

Hexadecanedioic Acid: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hexadecanedioic acid*

Cat. No.: *B1196417*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **hexadecanedioic acid**. The information is compiled to ensure safe laboratory practices for professionals in research and drug development. While **hexadecanedioic acid** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential.^{[1][2]} The toxicological properties of this substance have not been fully investigated, warranting a cautious approach.^{[3][4]}

Physicochemical and Hazard Information

A summary of the key physical, chemical, and hazard properties of **hexadecanedioic acid** is presented below.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Synonyms	Thapsic acid, 1,14-Tetradecanedicarboxylic acid	[3][5][6]
CAS Number	505-54-4	[2][4][6]
Molecular Formula	C16H30O4	[4][6]
Molecular Weight	286.41 g/mol	[4]
Appearance	White powder/solid	[5]
Odor	Odorless	[5]
Melting Point	124 - 126 °C (255.2 - 258.8 °F)	[5]
Boiling Point	No information available	[5]
Flash Point	Not applicable	[3]
Solubility	Not soluble in water	[1]
Chemical Stability	Stable under normal temperatures and pressures	[3][5]

Table 2: Hazard Identification and Classification

Hazard	Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Corrosion/Irritation	Causes skin irritation	GHS07	Warning	H315
Serious Eye Damage/Irritation	Causes serious eye irritation	GHS07	Warning	H319
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	GHS07	Warning	H335

GHS classification information is based on depositor-supplied data and may vary.[\[6\]](#)

Toxicological Data

Comprehensive toxicological data for **hexadecanedioic acid** is limited. The available information suggests that it may cause irritation upon contact with the eyes, skin, and respiratory tract.[\[3\]](#)[\[7\]](#) Ingestion may lead to irritation of the digestive tract.[\[3\]](#)

Table 3: Summary of Toxicological Information

Exposure Route	Potential Health Effects
Inhalation	May cause respiratory tract irritation. [3] [7]
Skin Contact	May cause skin irritation. [3] [7]
Eye Contact	May cause eye irritation. [3]
Ingestion	May cause irritation of the digestive tract. [3]
Chronic Exposure	No information found. [3]
Carcinogenicity	Not listed by ACGIH, IARC, NTP, or CA Prop 65. [3]
LD50/LC50	Not available. [3]

Exposure Controls and Personal Protection

To minimize exposure, appropriate engineering controls and personal protective equipment (PPE) should be utilized.

Table 4: Exposure Control and Personal Protective Equipment

Control Parameter	Recommendation
Engineering Controls	Use in a well-ventilated area, such as a chemical fume hood, especially when handling the powder form to avoid dust formation.[8] Facilities should be equipped with an eyewash station and a safety shower.[3]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][5]
Skin Protection	Wear impermeable and resistant gloves (e.g., nitrile).[8] A laboratory coat or chemical-resistant apron should be worn.[8][9]
Respiratory Protection	Generally not required under normal handling conditions with adequate ventilation. A dust mask (e.g., N95) may be used if dust is generated.[8] For higher-level protection, use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[4]

Safe Handling and Storage Procedures

Proper handling and storage are crucial for maintaining the integrity of the compound and ensuring laboratory safety.

Handling:

- Avoid contact with skin, eyes, and clothing.[3]
- Minimize dust generation and accumulation.[3]
- Wash hands thoroughly after handling.[3][8]

- Remove and wash contaminated clothing before reuse.[\[3\]](#)[\[5\]](#)

Storage:

- Store in a tightly closed container.[\[3\]](#)[\[8\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[5\]](#)
- Store away from incompatible materials such as bases, reducing agents, and oxidizing agents.[\[5\]](#)

First Aid and Emergency Procedures

In case of accidental exposure, immediate and appropriate first aid is critical.

Table 5: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.[3][8]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek medical attention if irritation develops.[3][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical aid.[3][8]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek medical attention.[3][5]

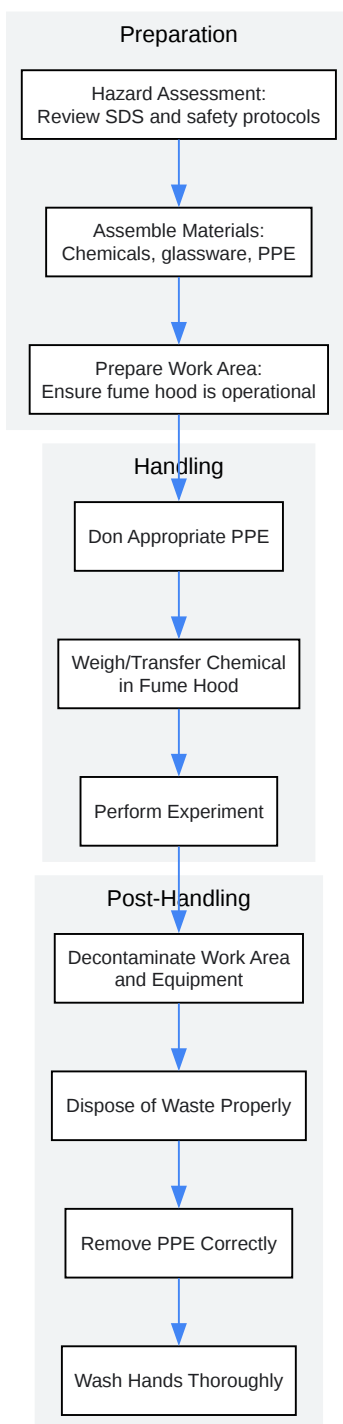
Accidental Release Measures: In the event of a spill, immediately clean it up while observing precautions in the Protective Equipment section. Sweep up the material and place it into a suitable, closed container for disposal. Avoid generating dusty conditions and ensure adequate ventilation.[3]

Fire-Fighting Measures: Use an extinguishing agent most appropriate for the surrounding fire, such as water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[3][4] During a fire, irritating and highly toxic gases may be generated by thermal decomposition.[3] Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

Experimental Workflow and Logical Diagrams

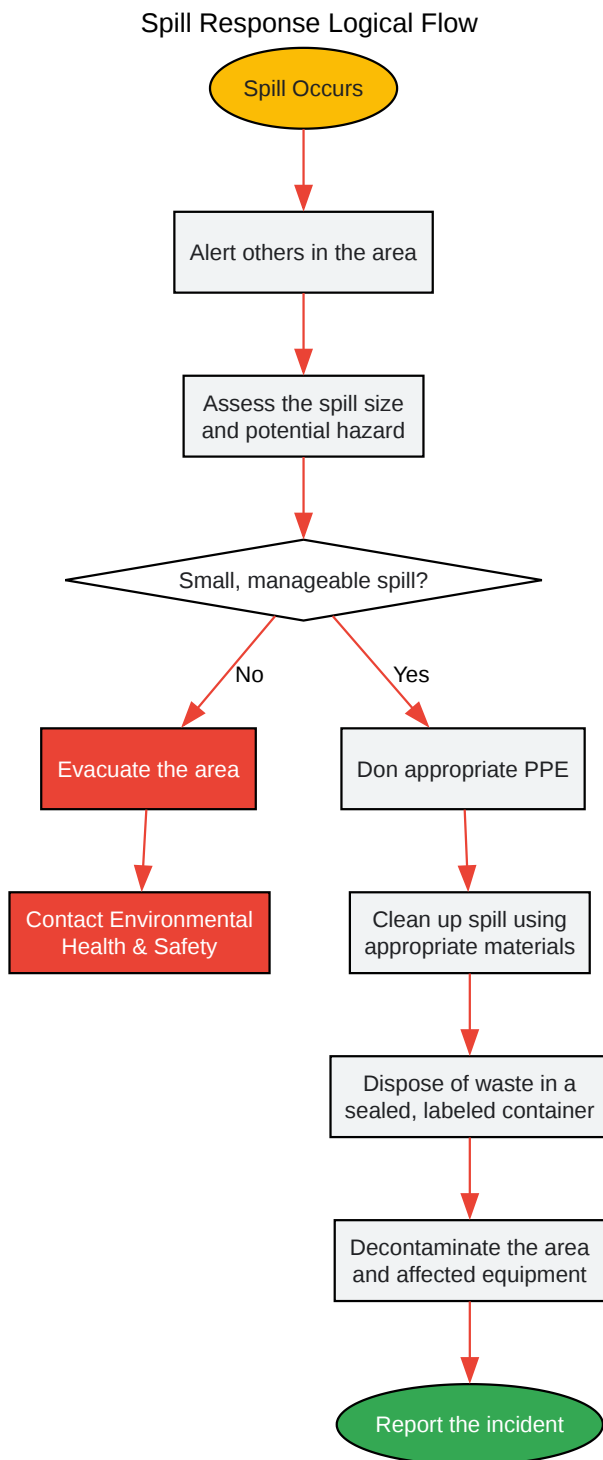
While specific experimental protocols for safety studies are not available, a general workflow for handling solid chemicals like **hexadecanedioic acid** can be established.

General Experimental Workflow for Handling Hexadecanedioic Acid



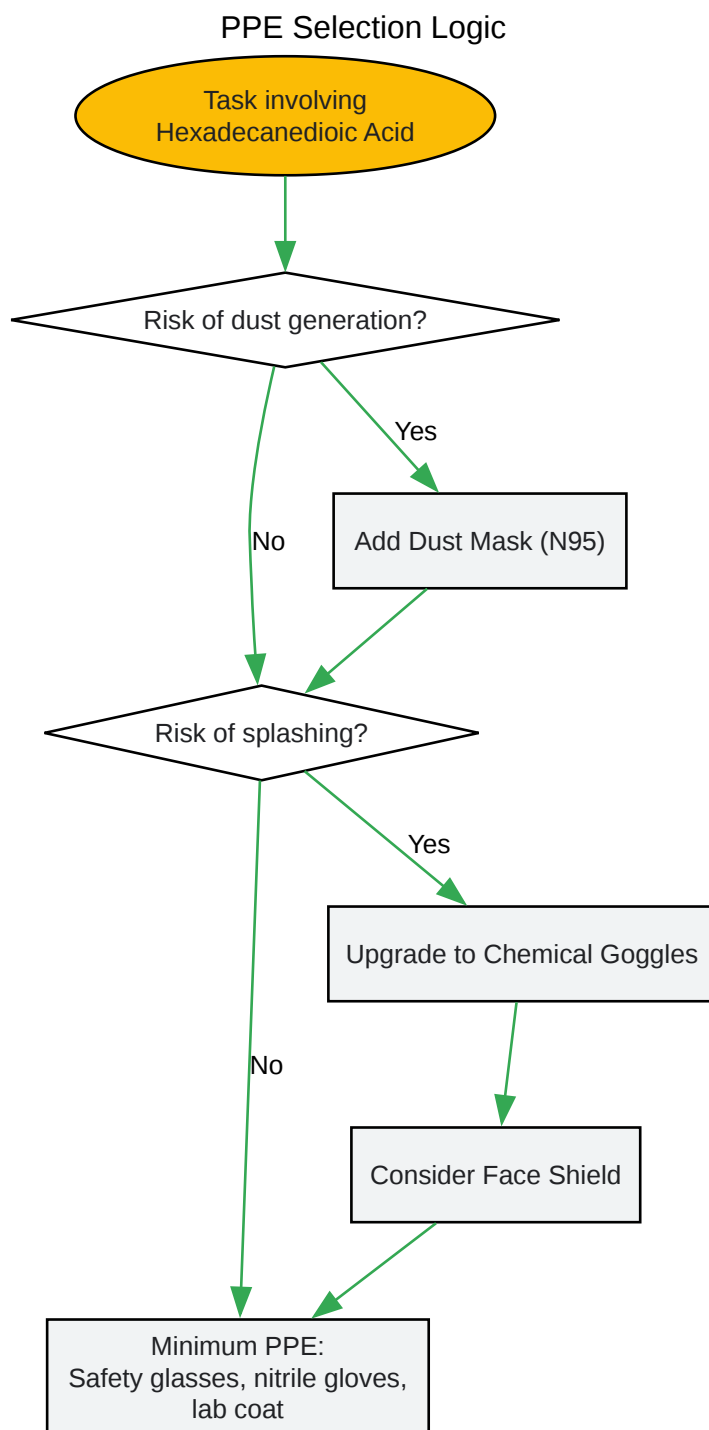
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Caption: General workflow for handling solid chemicals.



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Caption: Logical flow for responding to a chemical spill.



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Caption: Decision logic for selecting appropriate PPE.

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